The Synthesis and Characterization of 7-Hydroxycannabidivarin-d7: A Technical Guide

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Compound of Interest	
Compound Name:	*7-Hydroxycannabidivarin-d7*
Cat. No.:	*B15560304* Get Quote

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the synthesis, characterization, and biological context of **7-Hydroxycannabidivarin-d7** (7-OH-CBDV-d7). This deuterated analog of a key metabolite of Cannabidivarin (CBDV) is a valuable tool for researchers in pharmacology, drug metabolism, and pharmacokinetics (DMPK) studies. The inclusion of a stable isotopic label allows for its use as an internal standard in quantitative mass spectrometry-based assays, facilitating accurate tracking and quantification of the non-deuterated 7-OH-CBDV in biological matrices.
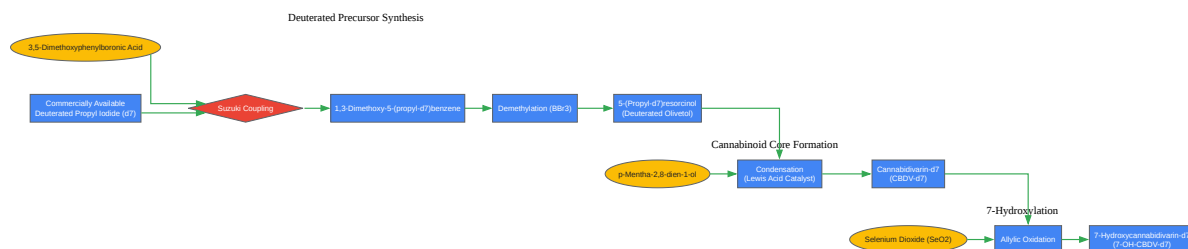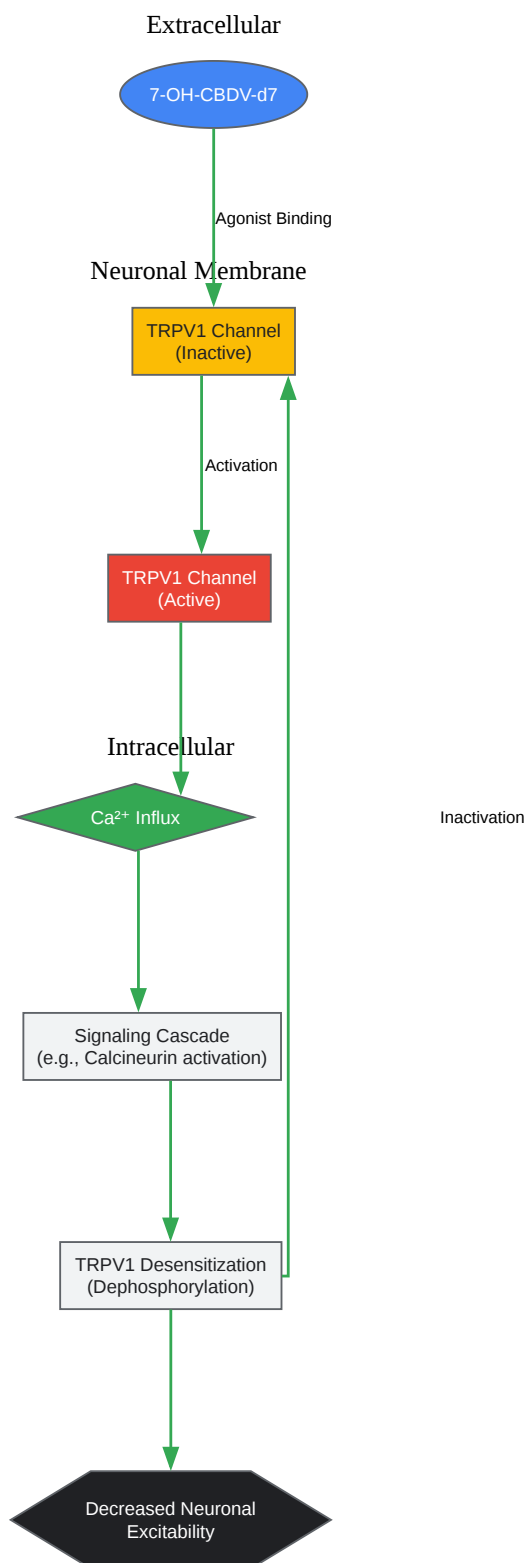
Introduction

Cannabidivarin (CBDV), a non-psychotropic phytocannabinoid found in the cannabis plant, has garnered significant scientific interest for its potential therapeutic properties, particularly its anticonvulsant effects. Upon administration, CBDV undergoes metabolism in the body, with one of its primary metabolites being 7-hydroxycannabidivarin (7-OH-CBDV). Understanding the formation, distribution, and elimination of this metabolite is crucial for the development of CBDV-based therapeutics. **7-Hydroxycannabidivarin-d7**, a deuterated version of this metabolite, serves as an essential analytical tool for these investigations. The stable isotope label ensures that 7-OH-CBDV-d7 is chemically identical to the endogenous metabolite but can be distinguished by its higher mass, making it an ideal internal standard for mass spectrometry.

Proposed Synthesis of 7-Hydroxycannabidivarin-d7

While a specific, detailed synthesis of **7-Hydroxycannabidivarin-d7** is not readily available in published literature, a plausible multi-step synthetic route can be proposed by combining established methodologies for the synthesis of deuterated cannabidivarin precursors and the 7-hydroxylation of analogous cannabinoids. The proposed pathway involves the synthesis of a deuterated olivetol precursor, followed by condensation with a suitable terpene, and subsequent allylic oxidation to introduce the 7-hydroxy group.

Synthesis Workflow

Deuterated Precursor Synthesis

3,5-Dimethoxyphenylboronic Acid

Commercially Available Deuterated Propyl Iodide (d7) → Suzuki Coupling → 1,3-Dimethoxy-5-(propyl-d7)benzene → Demethylation (BBr3) → 5-(Propyl-d7)resorcinol (Deuterated Olivetol)

Cannabinoid Core Formation

p-Mentha-2,8-dien-1-ol → Condensation (Lewis Acid Catalyst) → Cannabidivarin-d7 (CBDV-d7)

7-Hydroxylation

Selenium Dioxide (SeO2) → Allylic Oxidation → 7-Hydroxycannabidivarin-d7 (7-OH-CBDV-d7)

Tech Support

Extracellular

7-OH-CBDV-d7

Agonist Binding

Neuronal Membrane

TRPV1 Channel
(Inactive)

Activation

TRPV1 Channel
(Active)

Intracellular

Ca²⁺ Influx

Inactivation

Signaling Cascade
(e.g., Calcineurin activation)

TRPV1 Desensitization
(Dephosphorylation)

Decreased Neuronal
Excitability

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